An In-Depth Technical Guide to tert-Butyl 3-hydroxy-5-methoxyisonicotinate

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Compound of Interest

Compound Name:	*tert-Butyl 3-hydroxy-5-methoxyisonicotinate*
CAS No.:	*1138444-13-9*
Cat. No.:	*B1521499*

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Abstract

This technical guide provides a comprehensive overview of **tert-Butyl 3-hydroxy-5-methoxyisonicotinate**, a substituted pyridine derivative of significant interest in medicinal chemistry and drug discovery. While specific literature on this compound is emerging, this document consolidates its fundamental physicochemical properties, proposes a logical synthetic pathway based on established organic chemistry principles, and outlines expected analytical characterization methodologies. Furthermore, this guide explores its potential applications as a valuable building block in the synthesis of complex bioactive molecules, drawing insights from the well-documented roles of isonicotinic acid and its substituted analogues in pharmaceutical development. This document is intended to serve as a foundational resource for researchers, scientists, and professionals engaged in drug development, offering both theoretical grounding and practical insights into the utility of this compound.

Introduction

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Substituted pyridine scaffolds are privileged structures in medicinal chemistry, forming the core of numerous approved therapeutic agents. The isonicotinate moiety, a pyridine-4-carboxylate, in particular, is a versatile template for the development of drugs targeting a wide array of biological targets.[1] The strategic placement of functional groups on the pyridine ring allows for the fine-tuning of a molecule's physicochemical properties, such as solubility, lipophilicity, and metabolic stability, thereby influencing its pharmacokinetic and pharmacodynamic profile.

tert-Butyl 3-hydroxy-5-methoxyisonicotinate is a polysubstituted pyridine derivative that combines several key features beneficial for drug design. The tert-butyl ester serves as a common protecting group for the carboxylic acid, which can be readily deprotected under acidic conditions to reveal the free acid for further functionalization or to act as a crucial binding element with a biological target.[2][3] The hydroxyl and methoxy substituents on the pyridine ring offer opportunities for hydrogen bonding and can influence the electronic properties of the aromatic system, potentially impacting target engagement and metabolic pathways.[4] This guide will delve into the essential technical aspects of this promising chemical entity.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a compound is fundamental to its application in research and development. The key identifiers and calculated properties for **tert-Butyl 3-hydroxy-5-methoxyisonicotinate** are summarized in the table below.

Property	Value	Source
Molecular Weight	225.24 g/mol	
Molecular Formula	$C_{11}H_{15}NO_4$	
CAS Number	1138444-13-9	
Appearance	Expected to be a solid at room temperature	Inferred from similar compounds
Solubility	Expected to be soluble in common organic solvents	Inferred from structure

Synthesis and Purification

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While a specific, peer-reviewed synthesis for **tert-Butyl 3-hydroxy-5-methoxyisonicotinate** is not readily available in the public domain, a plausible and logical synthetic route can be proposed based on established organic chemistry transformations. The synthesis would likely proceed in two key stages: the preparation of the core acidic intermediate, 3-hydroxy-5-methoxyisonicotinic acid, followed by its esterification.

Proposed Synthesis of 3-hydroxy-5-methoxyisonicotinic acid

The synthesis of the isonicotinic acid core would likely begin with a readily available substituted pyridine. A potential pathway could involve the oxidation of a corresponding 4-alkyl-3-hydroxy-5-methoxypyridine.

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Sources

- 1. Synthesis of functionally substituted esters of nicotinic and isonicotinic acid | Akishina | Proceedings of the National Academy of Sciences of Belarus, Chemical Series [vestichem.belnauka.by]
- 2. thieme-connect.com [thieme-connect.com]
- 3. tokushima-u.repo.nii.ac.jp [tokushima-u.repo.nii.ac.jp]
- 4. Design, Synthesis, and Biological Evaluation of Sulfonamide Methoxypyridine Derivatives as Novel PI3K/mTOR Dual Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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